

Application Note: Preparation of Neuropeptide Y (29-64) Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 303052-45-1

Cat. No.: B612592

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction Neuropeptide Y (NPY) is a 36-amino acid peptide neurotransmitter found in the central and peripheral nervous systems, where it is involved in numerous physiological processes.^[1] The fragment Neuropeptide Y (29-64) is also a 36-amino acid peptide that corresponds to a specific segment of the full-length NPY.^{[2][3]} Proper preparation, handling, and storage of NPY (29-64) stock solutions are critical for ensuring peptide stability, activity, and the reproducibility of experimental results. This document provides detailed protocols for the reconstitution and storage of lyophilized NPY (29-64) and outlines its key signaling pathways.

Quantitative Data Summary

The following table summarizes the key quantitative properties of Neuropeptide Y (29-64).

Property	Value	Source(s)
Molecular Weight	~4272.7 g/mol	[2][3][4]
Molecular Formula	C ₁₈₉ H ₂₈₄ N ₅₄ O ₅₈ S	[2][3]
CAS Number	303052-45-1	[2][3]
Amino Acid Sequence	Tyr-Pro-Ser-Lys-Pro-Asp-Asn- Pro-Gly-Glu-Asp-Ala-Pro-Ala- Glu-Asp-Met-Ala-Arg-Tyr-Tyr- Ser-Ala-Leu-Arg-His-Tyr-Ile- Asn-Leu-Ile-Thr-Arg-Gln-Arg- Tyr	[3][5]
Solubility in Water	≥ 46.67 mg/mL (10.92 mM)	[2][3]
Solubility in DMSO	~16.67 mg/mL (3.90 mM); may require sonication	[2][3]
Storage (Lyophilized)	-20°C for up to 1 year; -80°C for up to 2 years or more. Store sealed and away from moisture.	[3][6][7]
Storage (In Solution)	Aliquots at -20°C for up to 1 month; -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.	[2][3][8]

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized NPY (29-64)

This protocol details the steps to dissolve lyophilized NPY (29-64) powder to create a concentrated stock solution.

Materials:

- Vial of lyophilized Neuropeptide Y (29-64)

- High-purity sterile water (e.g., Milli-Q or WFI) or newly opened, anhydrous DMSO
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Calibrated precision pipettes and sterile tips
- Vortex mixer
- Microcentrifuge
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- Equilibration: Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20-30 minutes.[\[9\]](#)[\[10\]](#) This crucial step prevents condensation of atmospheric moisture inside the vial, which can degrade the peptide.[\[7\]](#)
- Centrifugation: Briefly centrifuge the vial at low speed (e.g., ~3000 rpm for 3-5 minutes) to ensure all the lyophilized powder is collected at the bottom of the vial.[\[11\]](#)
- Solvent Addition: Carefully open the vial. Based on the high aqueous solubility of NPY (29-64), sterile water is the recommended primary solvent.[\[2\]](#) Using a calibrated pipette, add the calculated volume of solvent to the vial to achieve the desired stock concentration (e.g., 1 mM or 5 mM).
- Dissolution: Recap the vial and gently swirl or vortex to dissolve the peptide.[\[12\]](#) If complete dissolution is difficult, sonication in an ultrasonic bath for a short period may aid the process, especially when using DMSO.[\[2\]](#)
- Verification: Visually inspect the solution to ensure it is clear and free of particulates.[\[13\]](#) A clear solution indicates successful reconstitution.[\[13\]](#)
- Aliquoting: To avoid degradation from repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots in sterile, low-protein-binding polypropylene tubes.[\[6\]](#) The volume of each aliquot should be appropriate for a single experiment.

Protocol 2: Storage and Handling of NPY (29-64) Solutions

Proper storage is essential to maintain the biological activity of the peptide.

Lyophilized Peptide:

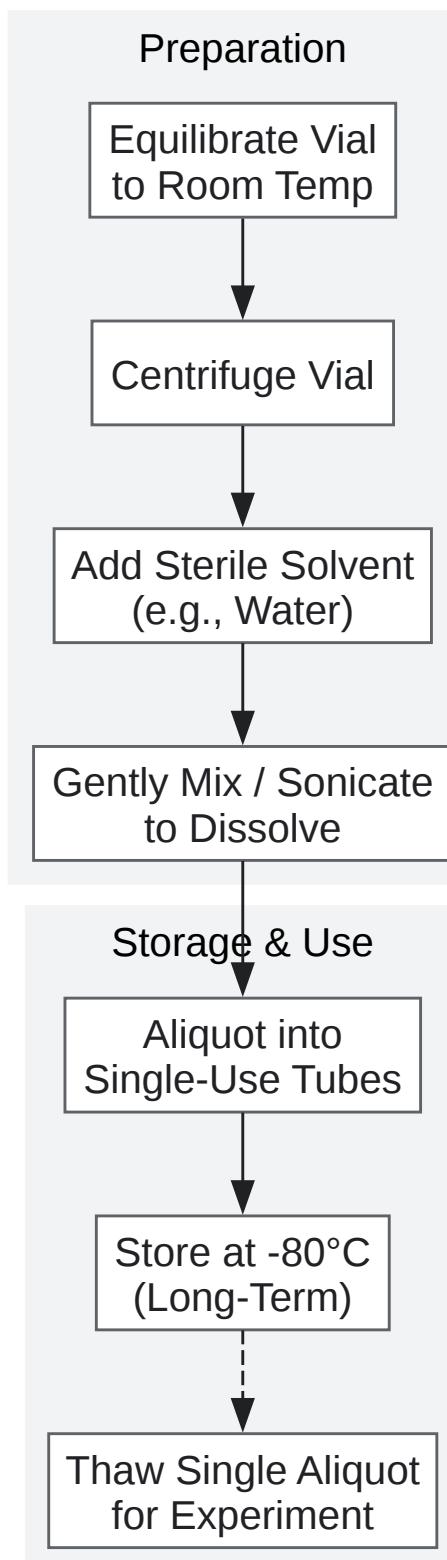
- Long-term: Store lyophilized NPY (29-64) at -20°C or preferably -80°C in a desiccator, protected from light.[7][8] Under these conditions, the peptide can be stable for several years.[7]
- Handling: Always allow the vial to reach room temperature before opening. Reseal the vial tightly immediately after use to minimize moisture absorption.[7]

Peptide Stock Solution:

- Short-term (\leq 1 month): Store aliquots at -20°C.[2][14]
- Long-term (\leq 6 months): For maximum stability, store aliquots at -80°C.[2][14]
- Freeze-Thaw Cycles: Avoid repeated freeze-thaw cycles as they can degrade the peptide.[6] Use a fresh aliquot for each experiment.
- Working Solutions: Further dilutions from the stock solution should be made in a sterile, buffered solution (pH 5-7) immediately before use.[9] It is not recommended to store aqueous solutions for more than one day unless frozen.[4]

Diagrams

Experimental Workflow

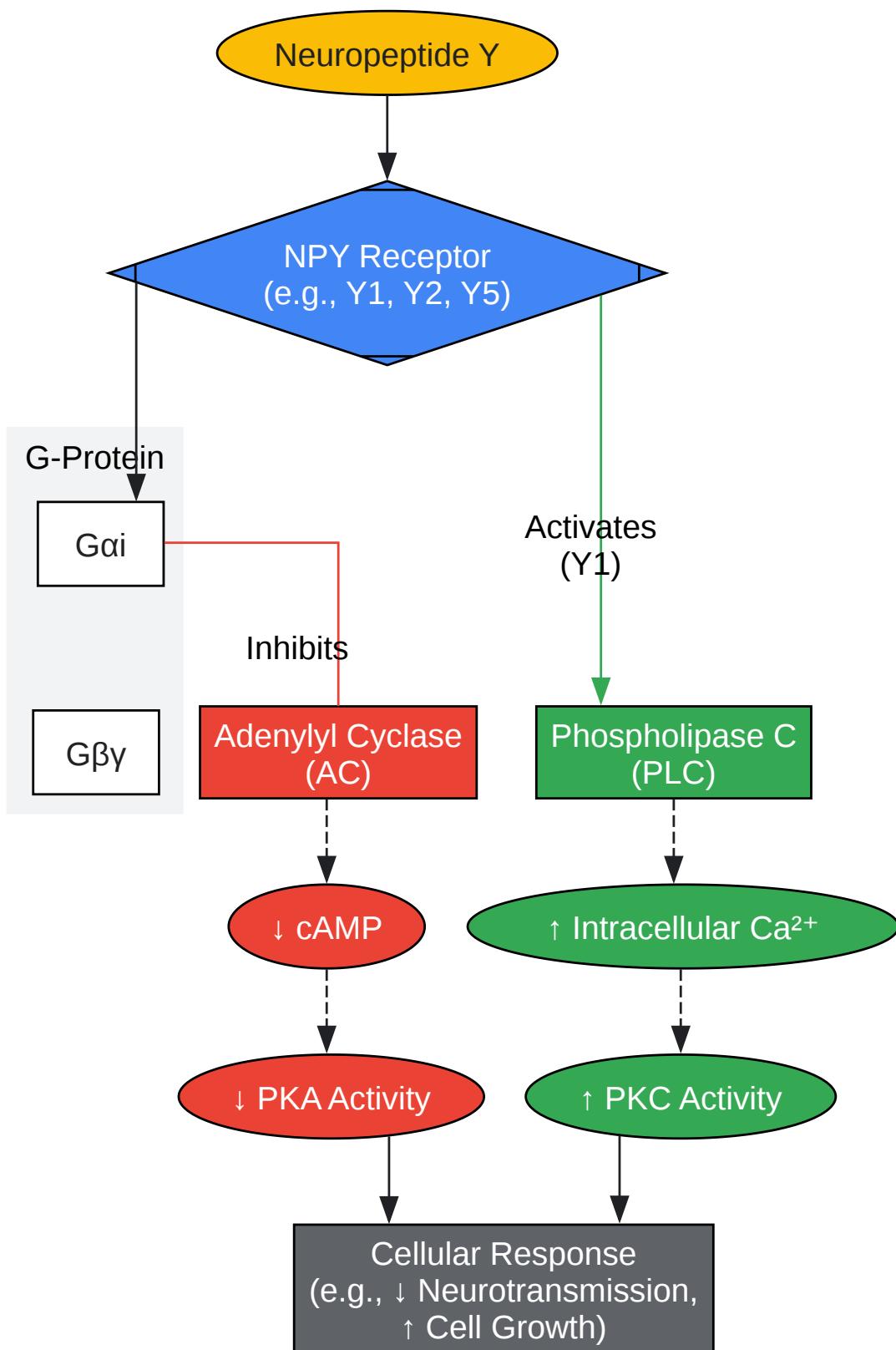


[Click to download full resolution via product page](#)

Caption: Workflow for reconstituting and storing NPY (29-64).

Neuropeptide Y Signaling Pathway

Neuropeptide Y exerts its effects by binding to a family of G-protein coupled receptors (GPCRs).^[15] Most NPY receptors, including Y1, Y2, Y4, and Y5, couple to the inhibitory G-protein, G_{ai}.^{[16][17]} This activation leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels and reduced protein kinase A (PKA) activity.^[16] Additionally, activation of some receptors like Y1 can stimulate the Phospholipase C (PLC) pathway, leading to increased intracellular calcium.^[15]

[Click to download full resolution via product page](#)

Caption: Simplified NPY receptor signaling pathways.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Neuropeptide Y - Wikipedia [en.wikipedia.org]
- 2. glpbio.com [glpbio.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. NB-64-67811-1mg | Neuropeptide Y (29-64), amide, human acetate Clinisciences [clinisciences.com]
- 6. genscript.com [genscript.com]
- 7. chempep.com [chempep.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. Best Practices for Peptide Storage and Handling [genosphere-biotech.com]
- 10. usp.org [usp.org]
- 11. cusabio.com [cusabio.com]
- 12. Reconstitution & Storage Instructions | Aviva Systems Biology | Avivasysbio.com [avivasysbio.com]
- 13. jpt.com [jpt.com]
- 14. medchemexpress.com [medchemexpress.com]
- 15. Interactions of multiple signaling pathways in neuropeptide Y-mediated bimodal vascular smooth muscle cell growth - PMC [pmc.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Note: Preparation of Neuropeptide Y (29-64) Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b612592#preparing-neuropeptide-y-29-64-stock-solution>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com